

A Comparative Guide to the In Vitro Activity of Piperidine-Containing Compounds

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Compound of Interest

Compound Name: 1-(4-Bromomethyl-piperidin-1-yl)-ethanone

CAS No.: 912482-43-0

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The piperidine ring, a six-membered nitrogen-containing heterocycle, is a cornerstone of modern medicinal chemistry.^[1] Its remarkable versatility and favorable physicochemical properties have established it as a "privileged scaffold" in drug discovery, present in a vast array of pharmaceuticals across numerous therapeutic areas.^{[1][2]} This guide provides a comparative analysis of the in vitro activity of various classes of piperidine-containing compounds, offering insights into their structure-activity relationships (SAR), mechanisms of action, and the experimental methodologies used for their evaluation. This document is intended for researchers, scientists, and drug development professionals engaged in the exploration of novel therapeutics.

The significance of the piperidine moiety lies in its ability to confer advantageous properties to a molecule. Its stable chair conformation allows for the precise three-dimensional positioning of substituents, which is critical for optimal interaction with biological targets.^[1] The nitrogen atom within the ring is a key modulator of solubility and lipophilicity, crucial parameters for drug-like properties.^{[1][2]} Furthermore, the piperidine scaffold often enhances metabolic stability and facilitates transport across biological membranes, improving the overall pharmacokinetic profile of a drug candidate.^[2]

Antimicrobial Piperidine Derivatives: A Growing Arsenal Against Resistance

The emergence of multidrug-resistant pathogens necessitates the development of novel antimicrobial agents. Piperidine derivatives have shown considerable promise in this area, with various compounds exhibiting potent activity against a range of bacteria and fungi.

Comparative In Vitro Antibacterial Activity

The in vitro antibacterial efficacy of piperidine compounds is typically assessed by determining the Minimum Inhibitory Concentration (MIC), the lowest concentration of a compound that visibly inhibits microbial growth. A variety of methods are employed, with the broth microdilution and disk diffusion methods being the most common.[\[3\]](#)[\[4\]](#)

Compound Class	Key Structural Features	Test Organism(s)	Activity (MIC/EC50)	Reference(s)
Sulfonamide Piperidines	Sulfonamide group attached to the piperidine ring	Xanthomonas oryzae pv. oryzae (Xoo), Xanthomonas axonopodis pv. citri (Xac)	Compound C4: EC50 = 2.02 µg/mL (Xoo)	[5]
Halogenobenzene Piperidines	Dipiperidino-dihalogenobenzene structure	S. aureus, B. subtilis, Y. enterocolitica, E. coli, K. pneumoniae, C. albicans	MICs ranging from 32-512 µg/mL	[6] [7]
Thiosemicarbazone Piperidones	Thiosemicarbazone moiety attached to a piperidin-4-one core	S. aureus, E. coli, B. subtilis	Good activity compared to ampicillin	[4]

Insights from Structure-Activity Relationship (SAR) Studies:

SAR studies reveal that the nature and position of substituents on the piperidine ring and associated aromatic systems are critical for antimicrobial activity. For instance, in a series of sulfonamide derivatives, the compound C4 demonstrated significantly better activity against Xoo than commercial agents, highlighting the importance of the specific substitution pattern.^[5] Similarly, for halogenobenzene derivatives, the presence and position of both the piperidine and halogen substituents dictate the potency and spectrum of activity.^{[6][7]}

Experimental Protocol: Broth Microdilution for MIC Determination

This protocol outlines a standard method for determining the Minimum Inhibitory Concentration (MIC) of a piperidine-containing compound against a bacterial strain.

Principle: A serial dilution of the test compound is prepared in a liquid growth medium in a 96-well microtiter plate. A standardized inoculum of the test bacterium is added to each well. After incubation, the lowest concentration of the compound that prevents visible bacterial growth is recorded as the MIC.

Step-by-Step Methodology:

- **Preparation of Test Compound:** Dissolve the piperidine derivative in a suitable solvent (e.g., DMSO) to create a stock solution.
- **Serial Dilution:** Perform a two-fold serial dilution of the stock solution in Mueller-Hinton Broth (MHB) directly in the wells of a 96-well plate.
- **Inoculum Preparation:** Culture the test bacterium overnight on an appropriate agar medium. Suspend a few colonies in sterile saline to match the turbidity of a 0.5 McFarland standard (approximately 1.5×10^8 CFU/mL). Dilute this suspension in MHB to achieve a final inoculum concentration of approximately 5×10^5 CFU/mL in each well.
- **Inoculation:** Add the standardized bacterial inoculum to each well of the microtiter plate. Include a positive control (broth with inoculum, no compound) and a negative control (broth only).
- **Incubation:** Incubate the plate at 37°C for 18-24 hours.

- **Reading Results:** Visually inspect the plate for turbidity. The MIC is the lowest concentration of the compound at which there is no visible growth.

Causality and Self-Validation: The inclusion of positive and negative controls is crucial for validating the assay. The positive control ensures the bacteria are viable and capable of growth, while the negative control confirms the sterility of the medium. The use of a standardized inoculum ensures reproducibility.

Anticancer Piperidine Derivatives: Targeting Key Cellular Pathways

The piperidine scaffold is a prominent feature in many anticancer agents, demonstrating efficacy through various mechanisms including the induction of apoptosis, cell cycle arrest, and inhibition of key signaling pathways.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Comparative In Vitro Anticancer Activity

The cytotoxic or antiproliferative activity of piperidine compounds against cancer cell lines is commonly quantified by determining the half-maximal inhibitory concentration (IC₅₀) or the 50% growth inhibition (GI₅₀) value. Assays such as the MTT, SRB (sulforhodamine B), and XTT assays are widely used.[\[8\]](#)

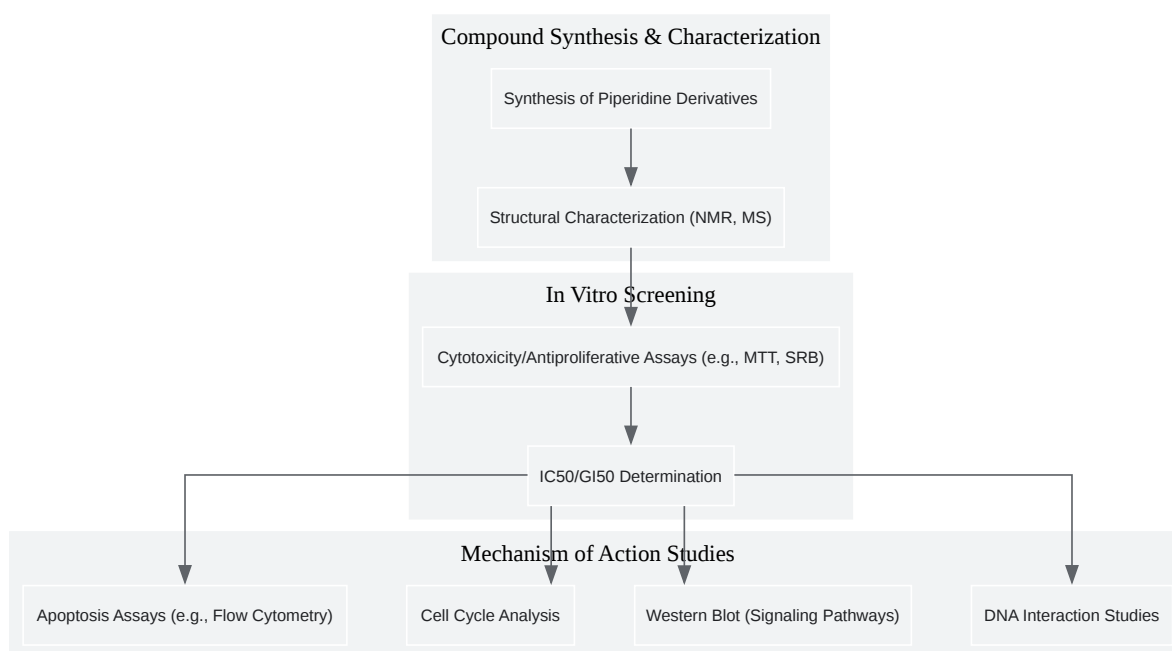
Compound Class	Key Structural Features	Cancer Cell Line(s)	Activity (IC50/GI50)	Reference(s)
N-pyridazin-3-piperidines	Pyridazine ring attached to the piperidine nitrogen	MCF-7 (breast cancer)	Compound D16 showed strong efficacy	[11]
Piperidine-dihydropyridine hybrids	Hybrid structure of piperidine and dihydropyridine	A-549 (lung cancer), MCF-7 (breast cancer)	IC50 values ranging from 15.94 μ M to 59.12 μ M	[12]
Highly functionalized piperidines	Varied substitutions on the piperidine ring	PC-3 (prostate cancer)	Compounds 1 and 25: GI50 of 6.3 and 6.4 μ g/mL, respectively	[8]

Mechanistic Insights:

Piperidine derivatives exert their anticancer effects through diverse mechanisms. For example, some compounds activate tumor suppressor proteins like p53, leading to apoptosis.[11] Others have been shown to interact with DNA, potentially through intercalation, inhibiting DNA replication and transcription.[8] The modulation of critical signaling pathways, such as the PI3K/Akt pathway, is another common mechanism of action.[9][10]

Visualizing the Experimental Workflow for Anticancer Evaluation

The following diagram illustrates a general workflow for the in vitro evaluation of piperidine derivatives for anticancer activity.



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Caption: General experimental workflow for the in vitro evaluation of piperidine derivatives.

Piperidine Derivatives in Neuroscience: Modulating Receptor Activity

The piperidine nucleus is a key component of many drugs targeting the central nervous system (CNS), including opioids, antipsychotics, and treatments for neurodegenerative diseases.^{[2][13]}

Comparative In Vitro Receptor Binding and Functional Activity

The in vitro activity of CNS-active piperidine compounds is typically evaluated through receptor binding assays to determine their affinity (K_i) for specific receptors and functional assays to assess their agonist or antagonist effects (EC₅₀, E_{max}).

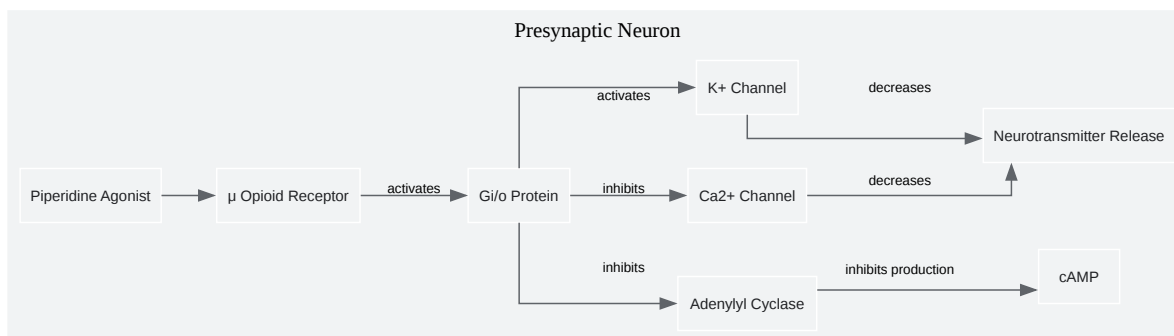
Compound Class	Target Receptor(s)	Key Structural Features	Activity (K _i /EC ₅₀)	Reference(s)
μ Opioid Receptor Agonists	μ, δ, κ Opioid Receptors	3-((dimethylamino)methyl)-4-(3-hydroxyphenyl)piperidin-4-ol scaffold	Compound 23: K _i MOR = 0.0034 nM, EC ₅₀ MOR = 0.68 nM	[14]
Sigma Receptor Ligands	Sigma-1 (S1R) and Sigma-2 (S2R) Receptors	Aryl/arylmethyl-based piperidines	K _i values for S1R ranging from 3.2 to 434 nM	[15]
Acetylcholinesterase (AChE) Inhibitors	AChE, Butyrylcholinesterase (BuChE)	Indolylpiperidine analogs of Donepezil	Dual inhibition of AChE and BuChE	[13]

SAR in CNS-Active Piperidines:

The development of potent and selective CNS agents relies heavily on understanding SAR. For μ opioid receptor agonists, the linker between the piperidine and phenyl rings, as well as the substitution pattern on the phenyl ring, are crucial for binding affinity and selectivity.[14] For sigma receptor ligands, a basic amino moiety is a key pharmacophoric requirement for interaction with the receptor.[15]

Illustrating the Opioid Receptor Signaling Pathway

The following diagram depicts a simplified signaling pathway for a μ opioid receptor agonist.



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Caption: Simplified μ opioid receptor signaling pathway.

Conclusion

This guide highlights the immense versatility of the piperidine scaffold in medicinal chemistry. The in vitro data presented across antimicrobial, anticancer, and neuroscience applications underscore the potential for developing novel and effective therapeutics. A thorough understanding of structure-activity relationships, coupled with robust in vitro testing methodologies, is paramount for the successful discovery and development of next-generation piperidine-containing drugs. The experimental protocols and workflow diagrams provided herein serve as a foundational resource for researchers in this exciting and evolving field.

References

- The Piperidine Scaffold: A Cornerstone of Modern Medicinal Chemistry. Benchchem.
- Piperidine-containing drugs and recently studied analogs - biological activity, mechanism of action and synthetic cascade access to their scaffolds. PubMed.
- Exploration of piperidine 3D fragment chemical space: synthesis and 3D shape analysis of fragments derived from 20 regio- and diastereoisomers of methyl substituted pipecolates. RSC Publishing - The Royal Society of Chemistry.
- Synthesis and Evaluation of Antimicrobial Activities of New Piperidine Derivatives. Biointerface Research in Applied Chemistry.

- Application of Chiral Piperidine Scaffolds in Drug Design. Thieme Connect.
- Structure–activity relationship of piperine and its synthetic amide analogs for therapeutic potential to prevent experimentally induced ER stress in vitro. PMC - PubMed Central.
- Synthesis and Antimicrobial Activity of Piperidin-4-one Deriv
- Application of Chiral Piperidine Scaffolds in Drug Design.
- Highly functionalized piperidines: Free radical scavenging, anticancer activity, DNA interaction and correlation with biological activity. PMC - PubMed Central.
- Structure–activity relationship of piperidine derivatives with...
- Design, Synthesis, and Structure-Activity Relationship Exploration of Alkyl/Phenylalkyl Piperidine Analogues as Novel Highly Potent and Selective μ Opioid Receptor Agonists. PubMed.
- Novel Sulfonamide Derivatives Containing a Piperidine Moiety as New Bactericide Leads for Managing Plant Bacterial Diseases. PMC - NIH.
- The Multifaceted Biological Activities of Piperidine Derivatives: A Technical Guide for Drug Discovery Professionals. Benchchem.
- Antimicrobial activity studies on some piperidine and pyrrolidine substituted halogenobenzene deriv
- Full article: Antimicrobial activity studies on some piperidine and pyrrolidine substituted halogenobenzene deriv
- Structure-activity relationship (SAR) of piperidinyll piperidine analogues. Benchchem.
- The structure and in vitro activity of compound.
- Discovery and computational studies of piperidine/piperazine-based compounds endowed with sigma receptor affinity. RSC Publishing.
- Discovery of N-pyridazin-3-piperidine derivatives acting as p53 activators against breast cancer: In vitro and in silico evalu
- Chemical structures of anticancer piperidine derivatives.
- Piperidine Unveiled: A Comprehensive Exploration of Structure, Applications, and Pharmacological Significance. IJNRD.
- (PDF) Antioxidant potential of piperidine containing compounds - A short review.
- Piperidine Derivatives: Recent Advances in Synthesis and Pharmacological Applic
- Anticancer Applications and Pharmacological Properties of Piperidine and Piperine: A Comprehensive Review on Molecular Mechanisms and Therapeutic Perspectives. NIH.
- Pharmacological Applications of Piperidine Deriv

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Sources

- [1. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [2. Piperidine-containing drugs and recently studied analogs - biological activity, mechanism of action and synthetic cascade access to their scaffolds - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [3. biointerfaceresearch.com](https://biointerfaceresearch.com) [biointerfaceresearch.com]
- [4. Synthesis and Antimicrobial Activity of Piperidin-4-one Derivatives – Biomedical and Pharmacology Journal](#) [biomedpharmajournal.org]
- [5. Novel Sulfonamide Derivatives Containing a Piperidine Moiety as New Bactericide Leads for Managing Plant Bacterial Diseases - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [6. Antimicrobial activity studies on some piperidine and pyrrolidine substituted halogenobenzene derivatives - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [7. tandfonline.com](https://tandfonline.com) [tandfonline.com]
- [8. Highly functionalized piperidines: Free radical scavenging, anticancer activity, DNA interaction and correlation with biological activity - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [9. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [10. Anticancer Applications and Pharmacological Properties of Piperidine and Piperine: A Comprehensive Review on Molecular Mechanisms and Therapeutic Perspectives - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [11. Discovery of N-pyridazin-3-piperidine derivatives acting as p53 activators against breast cancer: In vitro and in silico evaluations - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [12. researchgate.net](https://researchgate.net) [researchgate.net]
- [13. Pharmacological Applications of Piperidine Derivatives | Encyclopedia MDPI](#) [encyclopedia.pub]
- [14. Design, Synthesis, and Structure-Activity Relationship Exploration of Alkyl/Phenylalkyl Piperidine Analogues as Novel Highly Potent and Selective \$\mu\$ Opioid Receptor Agonists - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [15. Discovery and computational studies of piperidine/piperazine-based compounds endowed with sigma receptor affinity - RSC Medicinal Chemistry \(RSC Publishing\)](#) DOI:10.1039/D3MD00291H [pubs.rsc.org]
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